

An In-depth Technical Guide to C.I. 14880 (Acid Blue 158)

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Compound of Interest

Compound Name: *C.I. Acid blue 158*

Cat. No.: *B1201952*

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Introduction

C.I. 14880, commercially known as Acid Blue 158, is a synthetic monoazo dye complexed with chromium. It is recognized for its applications in the textile and leather industries, as well as its utility as a biological stain.^{[1][2]} This technical guide provides a comprehensive overview of the core characteristics of **C.I. Acid Blue 158**, with a focus on its physicochemical properties, synthesis, and relevant data for research applications.

Core Characteristics and Physicochemical Properties

C.I. Acid Blue 158 is a dark blue powder with a greenish-blue hue in solution.^[3] It is soluble in water and ethanol.^{[1][3][4]} The dye's structure, incorporating a chromium complex, contributes to its stability and fastness properties.

Table 1: Physicochemical Properties of **C.I. Acid Blue 158**

| Property | Value | Reference |
|----------------------------|-------------------------------|---|
| Colour Index Name | Acid Blue 158 | [1] [4] |
| C.I. Number | 14880 | [1] [4] |
| CAS Number | 6370-08-7 | [1] [4] |
| Molecular Formula | $C_{20}H_{11}CrN_2Na_2O_9S_2$ | [5] |
| Molecular Weight | 585.41 g/mol | |
| Appearance | Dark blue powder | [1] [3] [4] |
| Solubility in Water @ 90°C | 80-90 g/L | |
| pH of 1% Solution | 6-8 | |
| Boiling Point | 508.4 °C at 760 mmHg | [3] |
| Flash Point | 261.3 °C | [3] |
| Density | 1.29 g/cm³ | [3] |

Synthesis

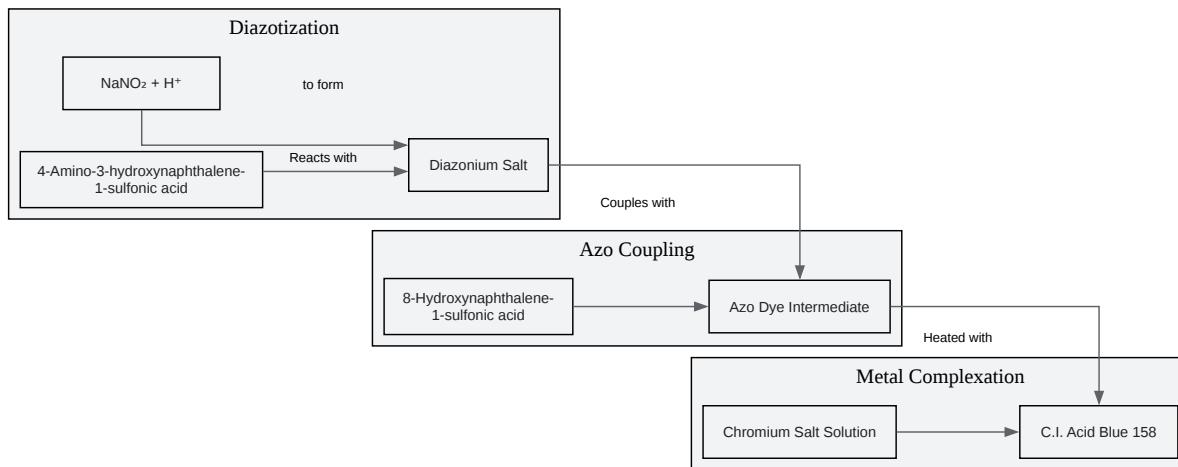
The synthesis of **C.I. Acid Blue 158** is a multi-step process involving diazotization, coupling, and metal complexation.

Experimental Protocol: Synthesis of C.I. Acid Blue 158

The manufacturing process for **C.I. Acid Blue 158** involves the following key steps[\[1\]](#)[\[2\]](#)[\[4\]](#):

- **Diazotization:** 4-Amino-3-hydroxynaphthalene-1-sulfonic acid is diazotized. This reaction typically involves treating the primary aromatic amine with nitrous acid (usually generated *in situ* from sodium nitrite and a strong acid) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 8-hydroxynaphthalene-1-sulfonic acid. This electrophilic substitution reaction forms the azo dye backbone.
- **Metal Complexation:** The final step is the formation of a chromium complex. The azo dye is heated with an aqueous solution of a chromium salt (e.g., chromium sulfate) at

approximately 115°C for several hours.[1][2][4] This creates a more stable and colorfast dye.



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